

# Technical Guide: 2,3-Dimethyl-1,4-dinitrobenzene

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## Compound of Interest

Compound Name: 2,3-Dimethyl-1,4-dinitrobenzene

Cat. No.: B1342626

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CAS Number: 70605-73-1

This technical guide provides a comprehensive overview of **2,3-Dimethyl-1,4-dinitrobenzene**, focusing on its chemical synthesis, physical properties, and safety considerations. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

## Chemical Identity and Properties

**2,3-Dimethyl-1,4-dinitrobenzene** is an aromatic organic compound with the chemical formula  $C_8H_8N_2O_4$ .<sup>[1]</sup> It is also known by its synonym, 3,6-Dinitro-1,2-xylene.<sup>[1]</sup>

Property	Value	Source
Molecular Weight	196.16 g/mol	[1]
Molecular Formula	$C_8H_8N_2O_4$	[1]
IUPAC Name	2,3-dimethyl-1,4-dinitrobenzene	[1]
CAS Number	70605-73-1	[1]

## Synthesis

The primary method for the synthesis of **2,3-Dimethyl-1,4-dinitrobenzene** is through the nitration of o-xylene.[2]

## Experimental Protocol: Nitration of o-Xylene

A detailed experimental protocol for the synthesis of **2,3-Dimethyl-1,4-dinitrobenzene** is described in the literature.[2] The process involves the reaction of o-xylene with a nitrating mixture of fuming nitric acid and concentrated sulfuric acid.

Materials:

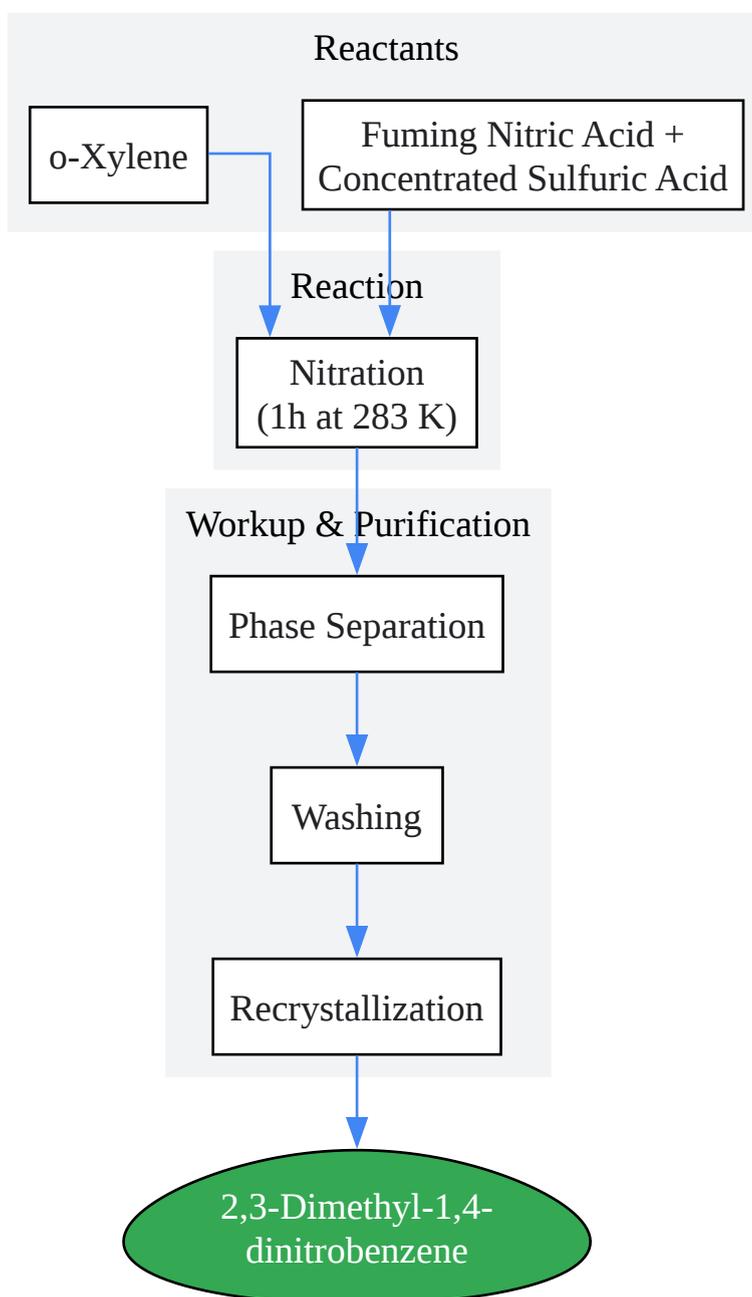
- o-Xylene
- Fuming Nitric Acid
- Concentrated Sulfuric Acid

Procedure:

- A reaction mixture of fuming nitric acid and concentrated sulfuric acid is prepared.
- o-Xylene is added to the stirred reaction mixture.
- The reaction is maintained at a temperature of 283 K (10 °C) for 1 hour.
- Following the reaction, the organic phase is separated.
- The organic phase is then washed to isolate the crude product.
- The final product can be further purified by recrystallization.

A study on the regioselective nitration of o-xylene over solid acid catalysts like zeolites has also been explored as a more environmentally friendly alternative to the traditional mixed acid process.[2]

## Synthesis Workflow



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Synthesis of **2,3-Dimethyl-1,4-dinitrobenzene**.

## Structural Information

The crystal structure of **2,3-Dimethyl-1,4-dinitrobenzene** has been determined by X-ray crystallography.[2]

Crystallographic Parameter	Value
Crystal System	Triclinic
Space Group	P-1
a (Å)	9.1093(5)
b (Å)	13.2430(8)
c (Å)	15.4334(10)
$\alpha$ (°)	106.544(2)
$\beta$ (°)	98.150(2)
$\gamma$ (°)	96.151(2)
Volume (Å <sup>3</sup> )	1745.22(18)
Z	8
Temperature (K)	173(2)

“

Data obtained from "The crystal structure of **2,3-dimethyl-1,4-dinitrobenzene** - A Z' = 4 structure, C<sub>8</sub>H<sub>8</sub>N<sub>2</sub>O<sub>4</sub>".<sup>[2]</sup>

## Spectroscopic Data

Detailed experimental spectroscopic data such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, and mass spectrometry for **2,3-Dimethyl-1,4-dinitrobenzene** are not readily available in the public domain. However, data for isomeric and related compounds are available and can be used for comparative purposes.

## Biological Activity and Drug Development Potential

Currently, there is a lack of specific data on the biological activity, pharmacological effects, and potential applications in drug development for **2,3-Dimethyl-1,4-dinitrobenzene**.

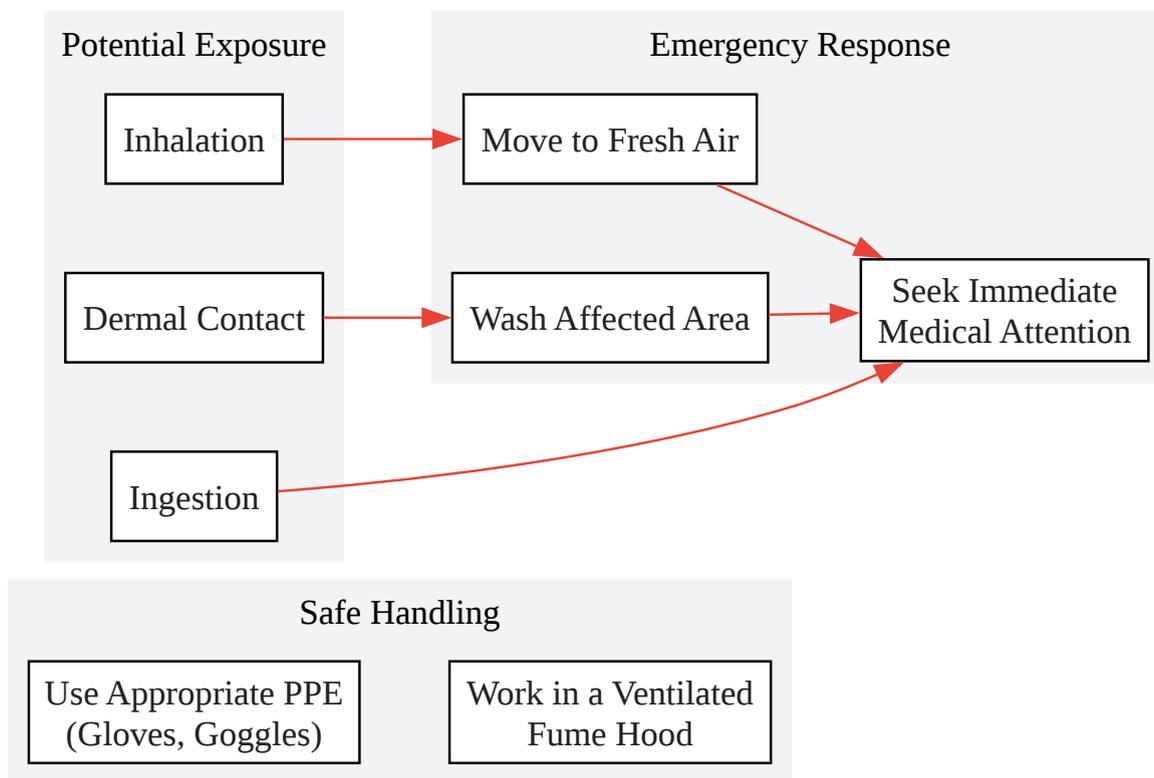
## Safety and Toxicology

Specific toxicological studies on **2,3-Dimethyl-1,4-dinitrobenzene** are not available. However, dinitrobenzene isomers are known to be toxic.[3][4] General hazards associated with dinitrobenzenes include:

- **Methemoglobinemia:** Dinitrobenzenes can interfere with the oxygen-carrying capacity of the blood, leading to symptoms like headache, dizziness, and cyanosis.[3][4]
- **Reproductive Toxicity:** Some dinitrobenzene isomers have been shown to have toxic effects on the male reproductive system in animal studies.[3]
- **Irritation:** Can cause irritation to the skin, eyes, and respiratory tract.[4]

It is crucial to handle **2,3-Dimethyl-1,4-dinitrobenzene** with extreme caution in a well-ventilated laboratory, using appropriate personal protective equipment, including gloves and safety glasses.

## General Safety Workflow



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General Safety Workflow for Handling Dinitroaromatics.

## Conclusion and Future Directions

**2,3-Dimethyl-1,4-dinitrobenzene** is a readily synthesizable dinitroaromatic compound. While its chemical synthesis and solid-state structure are well-documented, a significant gap exists in the understanding of its biological properties and potential applications, particularly in the field of drug development. Future research should focus on the biological screening of this compound to explore any potential therapeutic activities. Furthermore, the acquisition and publication of detailed spectroscopic data would be highly beneficial to the scientific community.

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## References

- 1. 2,3-Dimethyl-1,4-dinitrobenzene | C<sub>8</sub>H<sub>8</sub>N<sub>2</sub>O<sub>4</sub> | CID 18981519 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. HEALTH EFFECTS - Toxicological Profile for 1,3-Dinitrobenzene and 1,3,5-Trinitrobenzene - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. atsdr.cdc.gov [atsdr.cdc.gov]
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